

Application Note: UPLC-MS/MS Quantification of Tadalafil with Tadalafil-d3 Internal Standard

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Compound of Interest

Compound Name: *Tadalafil-13C,d3*

Cat. No.: *B15556182*

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Introduction

Tadalafil is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5) utilized in the management of erectile dysfunction and pulmonary arterial hypertension.^[1] The accurate and reliable quantification of tadalafil in biological matrices is essential for pharmacokinetic, bioequivalence, and other clinical studies.^[1] This application note details a robust and sensitive Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the determination of tadalafil in human plasma. The methodology employs a stable isotope-labeled internal standard, Tadalafil-d3, to ensure high accuracy and precision.^[2] The straightforward sample preparation and rapid chromatographic runtime make this method highly suitable for high-throughput analysis.^{[1][3]}

Experimental Protocols

1. Materials and Reagents

- Tadalafil reference standard
- Tadalafil-d3 internal standard (IS)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (with K2 EDTA as anticoagulant)

2. Preparation of Solutions

- Tadalafil Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Tadalafil reference standard in methanol to obtain a final concentration of 1 mg/mL.
- Tadalafil-d3 Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Tadalafil-d3 in methanol to achieve a final concentration of 1 mg/mL.
- Working Standard Solutions: Prepare working standard solutions of Tadalafil by serially diluting the stock solution with a 50:50 (v/v) mixture of methanol and water.
- Internal Standard Working Solution (150 ng/mL): Dilute the Tadalafil-d3 stock solution with a 50:50 (v/v) mixture of methanol and water to get a working solution of 150 ng/mL.

3. Sample Preparation

This protocol utilizes a simple and rapid protein precipitation method.

- Pipette 100 μ L of the plasma sample (blank, calibration standard, quality control, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 50 μ L of the 150 ng/mL Tadalafil-d3 internal standard working solution to each tube.
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the tubes at 10,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 5 μ L of the supernatant into the UPLC-MS/MS system.

4. UPLC-MS/MS Instrumentation and Conditions

- UPLC System: Waters ACQUITY UPLC I-Class system or equivalent.
- Mass Spectrometer: API 4000 triple quadrupole mass spectrometer or equivalent, equipped with an electrospray ionization (ESI) source.
- Column: Shiseido C18 (100 x 2.1 mm, 2.7 μ m) or equivalent.
- Mobile Phase: A mixture of 2.0 mM ammonium acetate in water with 0.1% formic acid and acetonitrile (55:45, v/v).
- Flow Rate: 0.7 mL/min.
- Column Temperature: 40°C.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Data Acquisition: Multiple Reaction Monitoring (MRM).

Quantitative Data Summary

The following tables summarize the key quantitative parameters of the UPLC-MS/MS method for Tadalafil.

Table 1: Mass Spectrometry Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)
Tadalafil	390.2	268.3	300
Tadalafil-d3 (IS)	393.2	271.2	300

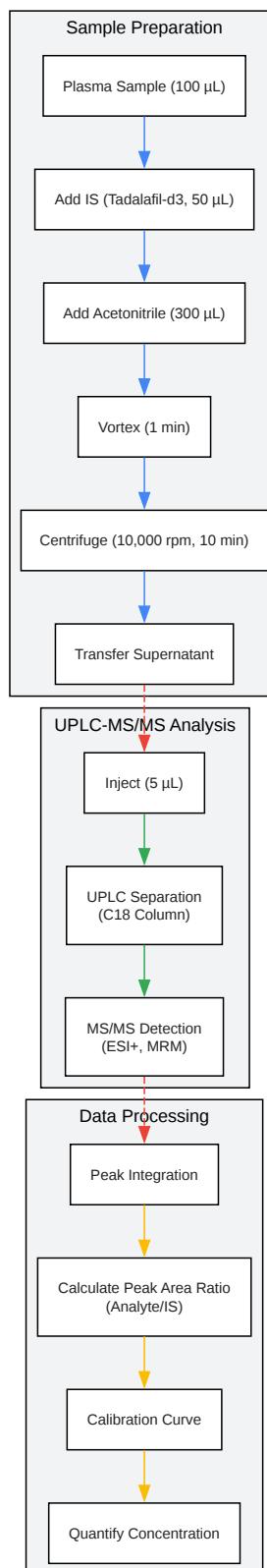
Data sourced from multiple studies, slight variations may exist.

Table 2: Method Validation Parameters

Parameter	Result
Linearity Range	0.50 - 1000.00 ng/mL
Lower Limit of Quantification (LLOQ)	0.50 ng/mL
Intra-day Precision (%RSD)	≤ 8.4%
Inter-day Precision (%RSD)	≤ 8.4%
Accuracy (%RE)	Within ± 3.2%
Extraction Recovery	90.38 - 97.32%

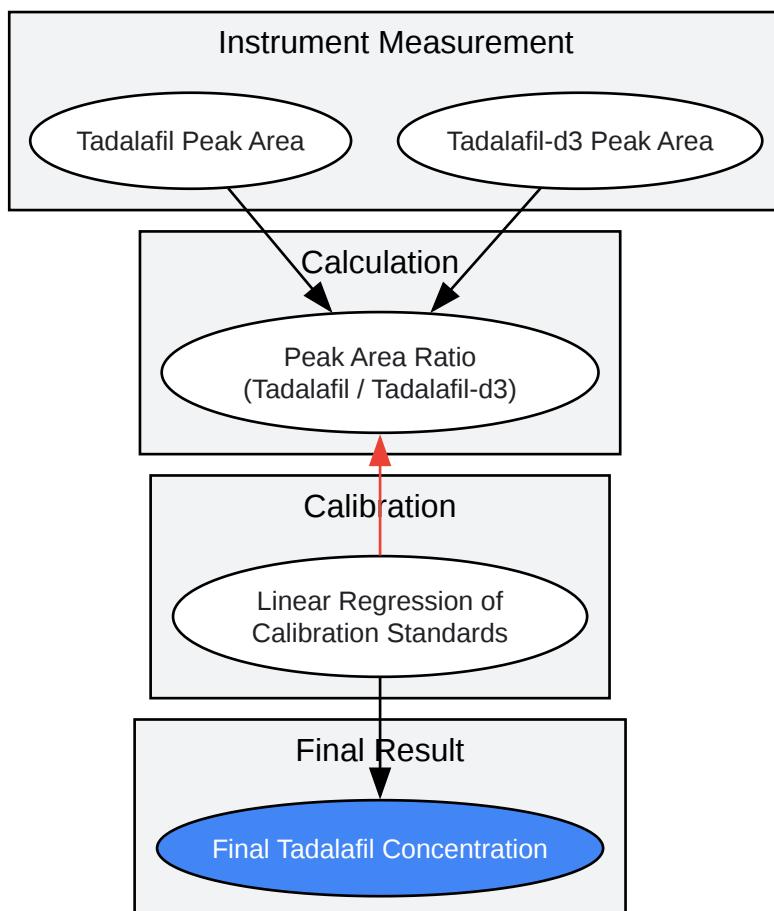
Visualizations

Experimental Workflow Diagram

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Caption: Workflow for Tadalafil quantification in plasma.

Logical Relationship of Quantification

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Caption: Logic of concentration determination.

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References

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- 3. Validated UPLC-MS/MS method for the determination of tadalafil in human plasma and its application to a pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: UPLC-MS/MS Quantification of Tadalafil with Tadalafil-d3 Internal Standard]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556182#uplc-ms-ms-quantification-of-tadalafil-with-tadalafil-13c-d3>]

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